

A Comprehensive Technical Guide to 2-(2-Ethoxyethoxy)ethyl Acrylate

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Compound of Interest

Compound Name: 2-(2-Ethoxyethoxy)ethyl acrylate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of **2-(2-Ethoxyethoxy)ethyl acrylate** (EOEOEA), a versatile monomer with significant applications across various scientific and industrial fields, including burgeoning uses in biomedical and drug development sectors. This document details its chemical and physical properties, synthesis, key applications, and safety information.

Core Properties and Specifications

2-(2-Ethoxyethoxy)ethyl acrylate, also known by synonyms such as Di(ethylene glycol) ethyl ether acrylate and Carbitol acrylate, is an acrylate ester recognized for its unique combination of properties.^{[1][2]} Its chemical structure features an acrylate functional group, rendering it highly reactive in polymerization processes.^[3]

CAS Number: 7328-17-8 Molecular Formula: C₉H₁₆O₄ Molecular Weight: 188.22 g/mol ^[3]

The presence of ether linkages in its backbone imparts polarity and hydrophilicity, while the acrylate group allows for rapid polymerization, particularly in UV-curable formulations.^{[3][4]}

Physicochemical Data

A summary of the key physical and chemical properties of **2-(2-Ethoxyethoxy)ethyl acrylate** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Appearance	Colorless to almost colorless clear liquid	[4]
Odor	Mild acrylic ester	[4]
Density	1.016 g/mL at 25 °C	[4]
Boiling Point	95 °C at 5 mm Hg	[4]
Refractive Index	n _{20/D} 1.439	[4]
Viscosity	6 cP at 25 °C	[4]
Water Solubility	124-146 g/L at 20 °C	[4]
Glass Transition Temperature (T _g)	Low	[3][5]
Volatility	Low	[3][5]

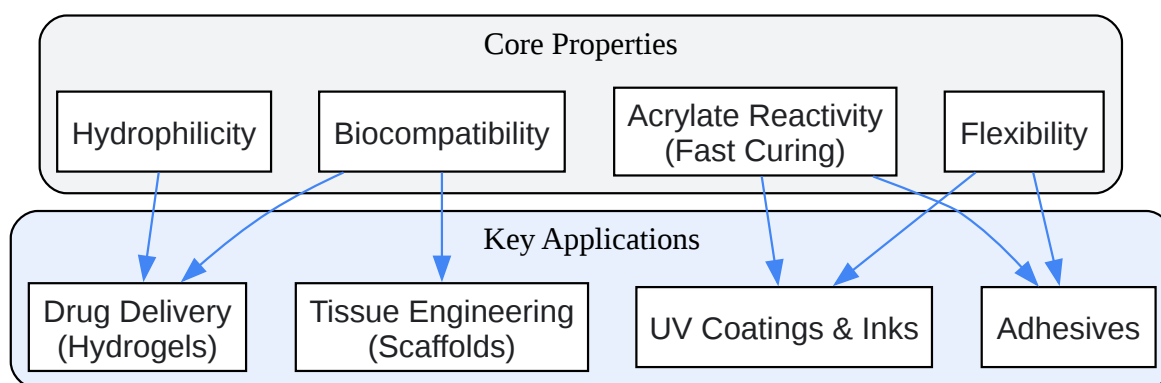
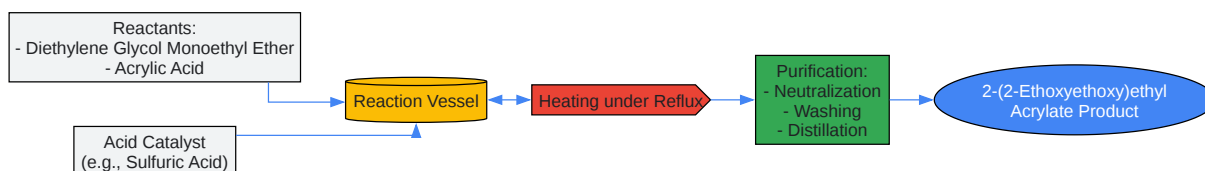
Synthesis of 2-(2-Ethoxyethoxy)ethyl Acrylate

The primary industrial synthesis of **2-(2-Ethoxyethoxy)ethyl acrylate** involves the direct esterification of acrylic acid with diethylene glycol monoethyl ether. This reaction is typically catalyzed by an acid, such as sulfuric acid, and driven to completion by heating under reflux to remove the water byproduct.[3]

An alternative laboratory-scale synthesis involves the reaction of ethoxyethoxyethanol and acrylonitrile in the presence of trimethylsilyl trifluoromethanesulfonate, followed by hydrolysis. [6]

Synthesis Workflow

The following diagram illustrates the general workflow for the acid-catalyzed esterification synthesis of **2-(2-Ethoxyethoxy)ethyl acrylate**.



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